NuPro as a Protein Source for Livestock: A Technical Guide

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Compound of Interest

Compound Name:	*NuPro*
CAS No.:	*103736-65-8*
Cat. No.:	*B1166724*

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An in-depth analysis of the nutritional composition, experimental validation, and mechanisms of action of **NuPro**, a yeast-extract-based protein source, in enhancing livestock performance and health.

Introduction

NuPro is a high-quality protein source derived from yeast extract, specifically designed to support the nutritional needs of various livestock species, including swine, poultry, and aquaculture.[1] It is rich in highly digestible and functional nutrients such as nucleotides, glutamic acid, amino acids, and peptides.[1] As a non-animal protein source, **NuPro** presents a sustainable and effective alternative to traditional protein ingredients in animal feed. This guide provides a comprehensive technical overview of **NuPro**, summarizing key experimental findings and elucidating its physiological mechanisms of action.

Nutritional Composition

NuPro is characterized by its high crude protein content and a balanced profile of essential amino acids, making it a valuable component in livestock diets. It is also a significant source of

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nucleotides, which are crucial for various metabolic processes, particularly in young and rapidly growing animals.

Table 1: Nutrient Composition of **NuPro**® (Dry Weight Basis)

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Nutrient	Experiment 1 (%)	Experiment 2 (%)
Crude Protein	53.50	50.02
Crude Fat	0.20	0.45
Crude Fiber	0.40	1.18
Total Ash	5.80	8.84
Total Nucleic Acids	5.40	7.00
Amino Acids		
Alanine	2.94	3.13
Arginine	1.88	2.14
Aspartic Acid	3.75	4.45
Cystine	0.51	0.63
Glutamic Acid	8.49	6.76
Glycine	1.94	2.21
Histidine	0.97	1.13
Isoleucine	1.84	1.96
Leucine	3.60	3.00
Lysine	2.83	3.40
Methionine	1.09	0.63
Phenylalanine	1.87	1.89
Proline	2.11	1.53
Serine	1.94	2.10
Threonine	2.25	2.21
Tryptophan	0.55	0.56
Tyrosine	1.73	1.59

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Valine	2.46	2.77
Minerals		
Calcium	0.05	0.96
Phosphorus	1.53	1.63
Potassium	1.47	2.02
Sodium	1.68	0.11
Magnesium	0.32	0.47
Sulfur	0.46	0.50
Chloride (ppm)	442	----
Energy		
Metabolizable Energy (Kcal/lb)	1240	1340

Data compiled from two separate experiments. Typically contains 6.0% moisture.

Experimental Data in Livestock

Numerous studies have demonstrated the positive effects of **NuPro** supplementation on the performance and health of various livestock species.

Swine

Research in swine has shown that **NuPro** can improve growth rates, feed efficiency, and overall health, particularly in the critical post-weaning phase.

Table 2: Performance of Weanling Pigs Supplemented with **NuPro**®

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Study	Duration	Treatment Groups	Key Findings
Field Trial (unnamed)	12 days (26 to 38 days of age)	T1: Control, T2: NuPro® (1.5%), T3: Pure nucleotides (2.5 kg/t)	At 68 days of age, pigs fed NuPro® were heavier (T2: 24.39 kg vs. T1: 23.29 kg) and had lower mortality (T2: 0.66% vs. T1: 1.04%).[2]
Spring (2001)	-	Control vs. NuPro® (replacing 4% potato protein)	Piglets fed NuPro® had higher daily weight gain, higher feed consumption, better feed conversion, and a lower incidence of diarrhea.[2]

Poultry

In poultry, **NuPro** supplementation has been linked to improved feed conversion and growth performance, especially during the starter and finisher phases.

Table 3: Performance of Broilers Supplemented with **NuPro**®

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Study	Duration of Supplementation	Treatment Groups	Key Findings
Rutz et al. (2004)	1-7 days and/or 38-42 days	Control vs. 2% NuPro®	Birds fed NuPro® in the first week had higher feed consumption and body weight gain. Those fed NuPro® from 38-42 days had improved weight gain compared to controls. [2]
Wang et al. (unpublished)	-	Control vs. 2% NuPro®	Birds fed 2% NuPro® for the first 7 days or for the first 7 days and from 35-42 days had significantly lower feed conversion than the control group.
Jung & Batal (2012)	0-14 days	Control vs. 2% and 6% NuPro®	Broilers fed 2% and 6% NuPro® from 0-14 days had better feed conversion ratios over the entire 32-day experiment. The 2% NuPro® group also had higher villus height.[3]

Aquaculture

Studies in aquaculture have demonstrated that **NuPro** can be an effective partial or complete replacement for fish meal, leading to improved growth and feed efficiency in various aquatic species.

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Table 4: Performance of Aquaculture Species Supplemented with **NuPro®**

Species	Study Duration	Treatment Groups	Key Findings
Pacific White Shrimp (Litopenaeus vannamei)	120 days	Control vs. 2% NuPro®	Significantly lower feed conversion ratio with 2% NuPro® at 90 and 120 days.[4]
Pacific White Shrimp (Litopenaeus vannamei) - WSSV challenge	35-65 days	Control vs. 1% NuPro®	Consistently higher average body weight, survival, and yield, with reduced feed conversion in NuPro® group in WSSV-exposed ponds.[4]
Rainbow Trout (Oncorhynchus mykiss)	60 days	Control vs. 7% and 15% NuPro® (replacing fishmeal)	Highest live weight in the 15% NuPro® group. Feed conversion ratio was best in the 15% NuPro® group (1.31) compared to the control (1.51).
Atlantic Salmon (Salmo salar) fry	90 days	Control vs. NuPro® (6 kg/T)	Significant improvements in weight, weight gain, and specific growth rate in the NuPro® group. Better feed conversion ratios at 30 and 90 days.[5]
Carp (Cyprinus carpio)	-	Control vs. 5% NuPro®	Fish growth increased by 57.3% with NuPro® supplementation.[6]

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Experimental Protocols

Broiler Chicken Trial (Adapted from Rutz et al., 2004 and Wang et al.)

- Objective: To evaluate the effect of **NuPro**® supplementation at different stages on broiler performance.
- Animals: Commercial strain male broiler chicks.
- Housing: Birds are housed in floor pens with fresh litter. Environmental conditions such as temperature and lighting are managed according to commercial poultry guidelines.
- Experimental Design: Completely randomized design with multiple treatment groups:
  - T1: Control (basal diet).
  - T2: Basal diet with 2% **NuPro**® from day 1 to 7.
  - T3: Basal diet with 2% **NuPro**® from day 1 to 14.
  - T4: Basal diet with 2% **NuPro**® from day 1 to 7 and from day 38 to 42.
- Basal Diet: A standard corn-soybean meal-based diet formulated to meet the nutritional requirements of broilers at different growth phases (starter, grower, finisher).
- Data Collection: Body weight, feed intake, and mortality are recorded at regular intervals. Feed conversion ratio is calculated.
- Statistical Analysis: Data are analyzed using analysis of variance (ANOVA) appropriate for a completely randomized design.

Weanling Pig Trial (Adapted from Spring, 2001)

- Objective: To assess the impact of **NuPro**® on the performance and health of weanling pigs.
- Animals: Weanling piglets (e.g., initial weight of 10 kg).

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- Housing: Pigs are housed in pens under controlled environmental conditions appropriate for their age.
- Experimental Design: Two treatment groups:
  - Control: Standard weaner diet.
  - **NuPro**® Group: Control diet with **NuPro**® replacing a portion of another protein source (e.g., 4% potato protein).
- Data Collection: Daily weight gain, feed consumption, feed conversion ratio, and incidence of health issues such as diarrhea are recorded.
- Statistical Analysis: Performance data are compared between the two groups using appropriate statistical tests (e.g., t-test).

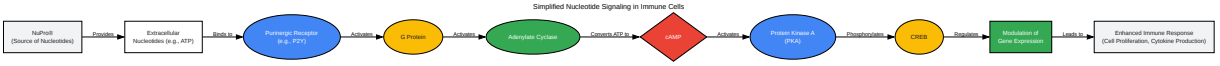
Mechanisms of Action: Signaling Pathways

The beneficial effects of **NuPro** are largely attributed to its rich content of nucleotides. These nucleotides play a crucial role in modulating the immune system and maintaining intestinal health. One of the key signaling pathways influenced by nucleotides is the cyclic AMP (cAMP) signaling pathway, which is vital for regulating immune cell function.

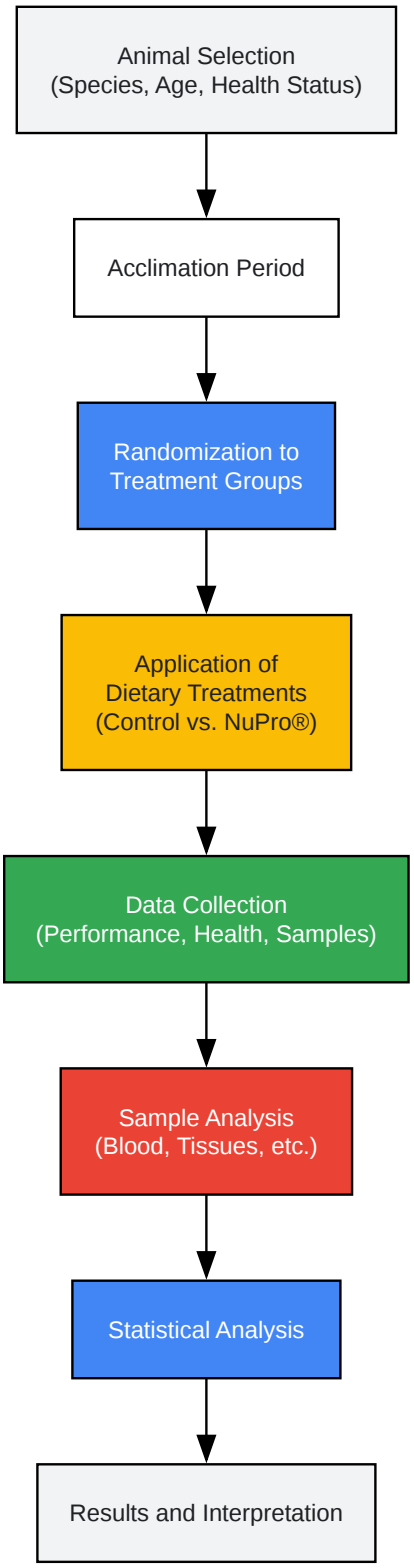
Nucleotide-Mediated Immune Response

Extracellular nucleotides, such as ATP released during cellular stress or damage, can act as signaling molecules by binding to purinergic receptors on the surface of immune cells. This binding can trigger a cascade of intracellular events, including the activation of the cAMP pathway.

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Simplified Nucleotide Signaling in Immune Cells
NuPrin5
(Source of Nucleotides)
Provides
Extracellular
Nucleotides (e.g., ATP)
Binds to
Purinergic Receptor
(e.g., P2Y)
Activates
G Protein
Activates
Adenylate Cyclase
Converts ATP to
cAMP
Activates
Protein Kinase A
(PKA)
Phosphorylates
CREB
Regulates
Modulation of
Gene Expression
Leads to
Enhanced Immune Response
(Cell Proliferation, Cytokine Production)

General Experimental Workflow for NuPro® Livestock Trials



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